

eravacycline dose adjustment renal impairment end stage

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Compound Focus: Eravacycline dihydrochloride

CAS No.: 1334714-66-7

Cat. No.: S006814

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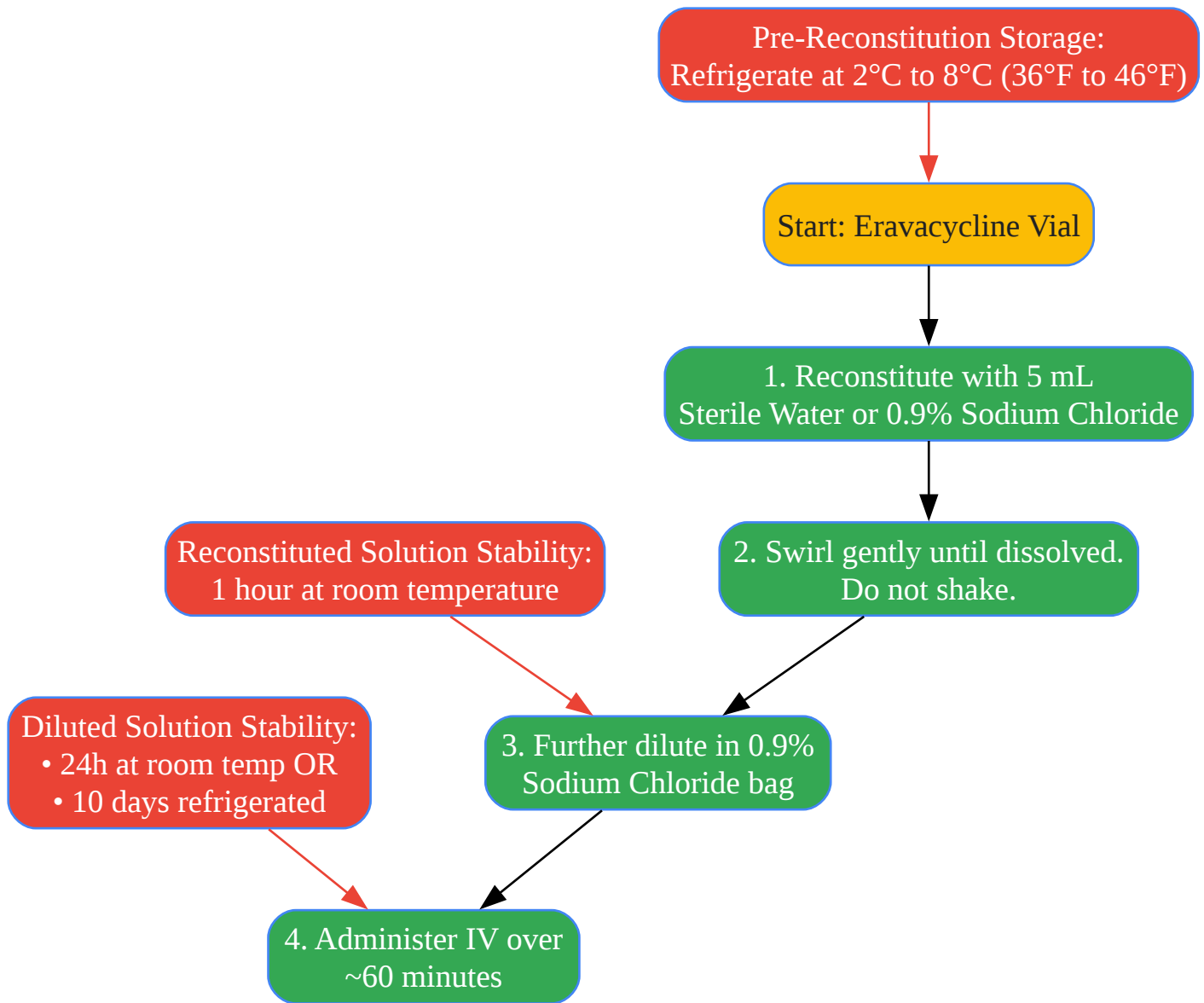
Eravacycline Dosing Overview

The table below summarizes the key dosing information for eravacycline in patients with renal impairment.

Patient Population	Recommended Eravacycline Dose	Additional Notes
All patients with Renal Impairment (Including End-Stage Renal Disease)	1 mg/kg IV every 12 hours [1] [2] [3]	No dosage adjustment is necessary [1] [2] [3].
Patients on Dialysis	Data not available, but significant removal via hemodialysis is not expected [3].	No specific recommendations are provided in the manufacturer's labeling.

Detailed Administration & Handling for Research

For your experimental work, precise preparation and storage are critical. The following workflow and details outline the key protocols for handling eravacycline.



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Reconstitution & Dilution Protocol [1] [2] [3]

- **Reconstitution:** Add 5 mL of Sterile Water for Injection or 0.9% Sodium Chloride Injection to a single-dose 50 mg or 100 mg eravacycline vial. Swirl gently to dissolve; **do not shake** to avoid foaming. The resulting concentration is 10 mg/mL.
- **Dilution:** Withdraw the required volume from the reconstituted vial and further dilute in a 0.9% Sodium Chloride infusion bag to achieve a final concentration between **0.2 mg/mL and 0.6 mg/mL** (a target of 0.3 mg/mL is typical).

- **Incompatibilities:** Eravacycline **should not be mixed** with other drugs or added to solutions containing other drugs. If administering through a shared IV line, the line must be flushed before and after with 0.9% Sodium Chloride [2] [3].

Stability & Storage Conditions [1] [3]

- **Unreconstituted Vial:** Refrigerate at **2°C to 8°C**.
- **Reconstituted Solution (in vial):** Stable for **1 hour** at room temperature (not to exceed 25°C/77°F). It must be diluted within this time.
- **Diluted Solution (in infusion bag):** Must be used within:
 - **24 hours** if stored at room temperature, or
 - **10 days** if refrigerated at 2°C to 8°C.
- **Do not freeze** reconstituted or diluted solutions.

Key Considerations for Other Populations

While renal impairment does not require dose adjustment, be aware of these specific scenarios:

- **Hepatic Impairment:**
 - **Mild to Moderate (Child-Pugh A and B):** No dose adjustment.
 - **Severe (Child-Pugh C):** **1 mg/kg every 12 hours on Day 1**, then **1 mg/kg every 24 hours** starting on Day 2 [2] [3].
- **Drug Interactions:**
 - **Strong CYP3A4 Inducers:** When co-administered with drugs like rifampin or phenytoin, the dose of eravacycline should be increased to **1.5 mg/kg every 12 hours** [2] [3].

Experimental Context & Evidence

The recommendation for no renal dose adjustment is supported by pharmacokinetic data showing that renal failure has no clinically relevant impact on eravacycline dosing [4]. Furthermore, a 2020 real-world observational study noted that eravacycline was used in seriously ill patients with various comorbidities without renal dose adjustment and concluded that it was effective and well-tolerated in this complex patient population [4].

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References

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